

Technical Guide: Safety Data & Toxicity Profile of 4,4-Dimethylpentane-2-sulfonamide

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Compound of Interest

Compound Name: 4,4-Dimethylpentane-2-sulfonamide

Cat. No.: B13248966

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Part 1: Chemical Identity & Physicochemical Properties

Identification

- Chemical Name: **4,4-Dimethylpentane-2-sulfonamide**
- IUPAC Name: **4,4-dimethylpentane-2-sulfonamide**
- Molecular Formula:
- Molecular Weight: 179.28 g/mol
- SMILES: CC(CC(C)(C)C)S(=O)(=O)N
- Key Precursor: 4,4-Dimethylpentan-2-amine (CAS: 2803370-09-2)[1]
- Structural Class: Aliphatic Primary Sulfonamide

Predicted Physicochemical Properties

Note: Values are derived from computational modeling of the C7-sulfonamide scaffold.

Property	Predicted Value	Confidence	Context
Physical State	Solid (Crystalline)	High	Primary sulfonamides of this MW are typically solids due to H-bonding.
Melting Point	85–95 °C	Med	Higher than the liquid amine precursor due to sulfonyl dipole interactions.
Boiling Point	~310 °C (dec.)	High	Decomposition likely before boiling at atm pressure.
Solubility (Water)	Low to Moderate	High	The hydrophobic tert-butyl tail contrasts with the polar sulfonamide head.
LogP (Oct/Wat)	1.2 – 1.5	High	Lipophilic enough for membrane permeability; potential for CNS entry.
pKa	~10.0 (NH proton)	High	Weakly acidic; forms salts with strong bases (e.g., NaOH).

Part 2: Hazard Identification (GHS Classification)

Based on the "Read-Across" methodology from the amine precursor and the functional group chemistry of primary sulfonamides, the following GHS classifications are assigned.

Core Hazards

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[2]
 - H319: Causes serious eye irritation.[2]
 - H335: May cause respiratory irritation.[2]
 - H317: May cause an allergic skin reaction (Sensitizer warning).

Precautionary Statements

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[2] Remove contact lenses if present and easy to do.[2] Continue rinsing.[2]

Expert Insight: The "Sulfonamide Warning"

Unlike aryl sulfonamides (common antibiotics like sulfamethoxazole), aliphatic sulfonamides lack the aniline moiety responsible for the severe Stevens-Johnson Syndrome (SJS) reactions. However, the sulfonamide group itself (

) is a structural alert for delayed-type hypersensitivity. Researchers with known sulfa allergies should exercise extreme caution.

Part 3: In-Depth Toxicity Profile

Acute Toxicity Mechanisms

- Oral/Dermal: Expected to be Category 4 or 5 (Low Toxicity). The aliphatic chain (neopentyl-like structure) is metabolically stable, reducing the formation of reactive electrophiles.

- Inhalation: High risk of mucosal irritation. The compound's dust can mechanically and chemically irritate the upper respiratory tract.

Toxicokinetics (ADME)

- Absorption: Rapid absorption expected via oral and inhalation routes due to moderate LogP (~1.3).
- Distribution: Likely to distribute to water-rich tissues and potentially cross the Blood-Brain Barrier (BBB) due to the lipophilic tert-butyl group facilitating transport.
- Metabolism:
 - Phase I: The tert-butyl group is resistant to oxidation. The secondary carbon (C2) is sterically hindered.
 - Phase II: N-glucuronidation at the sulfonamide nitrogen is the predicted primary clearance pathway.
- Excretion: Renal elimination of the unchanged parent and N-glucuronide conjugate.

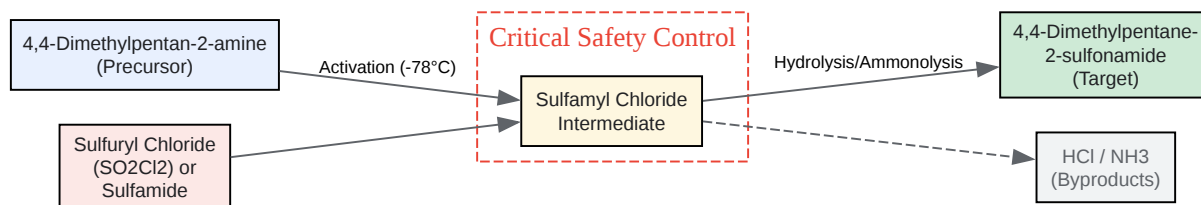
Target Organ Toxicity

- Primary: Skin & Eyes (Contact Irritation).^[2]
- Secondary: Kidneys. Poorly soluble sulfonamides can precipitate in acidic urine, causing crystalluria. Recommendation: Maintain high hydration levels during handling or in vivo studies.

Part 4: Synthesis & Handling Workflow

Synthesis Pathway (Retrosynthetic Analysis)

The most robust synthesis involves the chlorosulfonation of the parent alkane or the reaction of the amine with sulfamide. The diagram below outlines the standard lab-scale synthesis from the amine precursor.

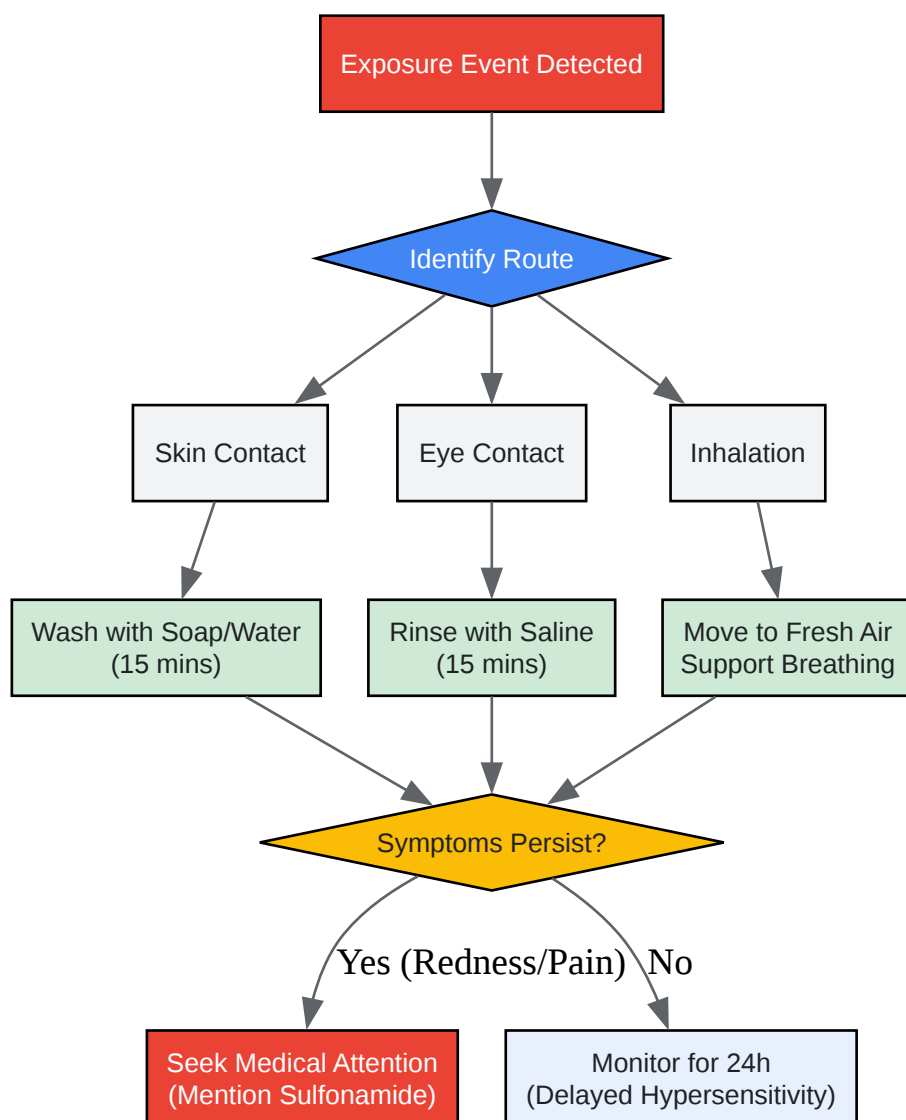


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Caption: Figure 1. Synthesis pathway highlighting the reactive intermediate stage requiring temperature control to prevent runaway exotherms.

Emergency Response Decision Tree

This workflow dictates the immediate actions required upon exposure, prioritizing the mitigation of sensitization risks.



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Caption: Figure 2. Emergency response logic. Note the specific requirement to mention "Sulfonamide" to medical personnel due to allergy risks.

Part 5: Storage & Environmental Impact

Storage Protocols

- Conditions: Store in a cool, dry place (). Hygroscopic potential is low, but moisture can degrade the sulfonamide over long periods (hydrolysis).

- Incompatibilities: Strong oxidizing agents (e.g., permanganates) and strong bases (which will deprotonate the sulfonamide).

Environmental Fate

- Aquatic Toxicity: Predicted to be Harmful to aquatic life (Category 3). The branched alkyl chain resists rapid biodegradation.
- Mobility: Moderate mobility in soil. Prevent entry into drains.

References

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- U.S. EPA. (2025). CompTox Chemicals Dashboard: Sulfonamide Analog Predictions. Retrieved from [\[Link\]](#)
- Giles, C., et al. (2019). Sulfonamide Allergies: Structural determinants and clinical implications. Journal of Clinical Pharmacy.

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Sources

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